

Determining the Optimal Concentration of AM-5308 for In Vitro Experiments

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Compound of Interest

Compound Name: AM-5308

Cat. No.: B12425855

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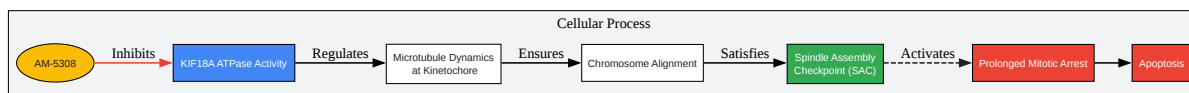
Application Notes and Protocols for Researchers

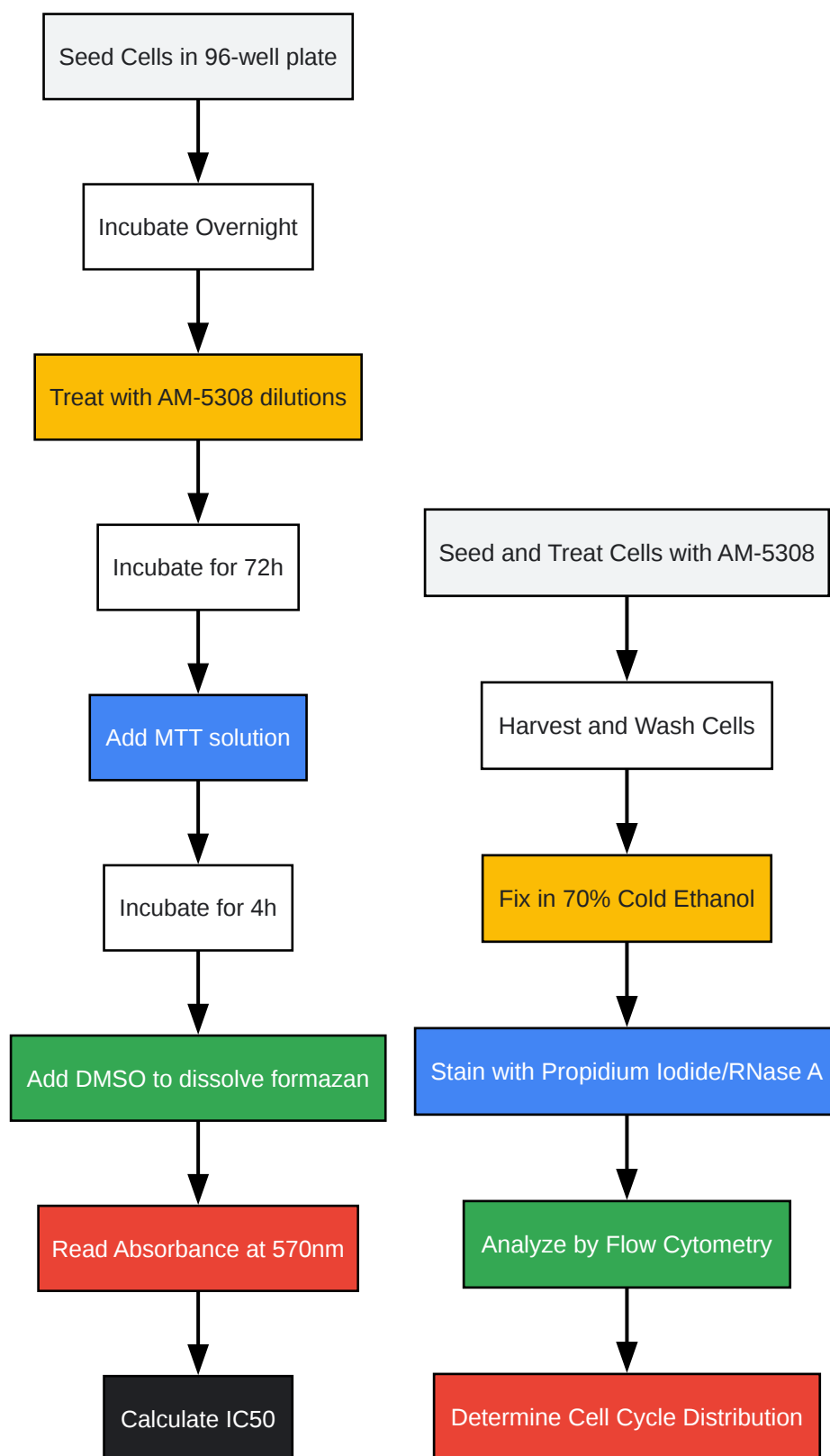
Introduction

AM-5308 is a potent and selective small-molecule inhibitor of the mitotic kinesin KIF18A.[1] KIF18A plays a crucial role in regulating chromosome alignment during mitosis by dampening the dynamics of kinetochore-microtubules.[2][3] Inhibition of KIF18A's ATPase activity disrupts this process, leading to improper chromosome segregation, prolonged mitotic arrest, and eventual cell death, particularly in chromosomally unstable cancer cells.[4] These application notes provide detailed protocols for determining the optimal concentration of **AM-5308** for in vitro experiments, including cytotoxicity assays, cell cycle analysis, and immunofluorescence-based visualization of mitotic spindles.

Mechanism of Action

AM-5308 selectively targets the motor domain of KIF18A, inhibiting its microtubule-dependent ATPase activity. This inhibition prevents the proper alignment of chromosomes at the metaphase plate, triggering the Spindle Assembly Checkpoint (SAC), a critical cellular surveillance mechanism that ensures the fidelity of chromosome segregation.[5][6] Prolonged activation of the SAC in cancer cells with high chromosomal instability ultimately leads to mitotic catastrophe and apoptosis.





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References

- 1. AM-5308 | Kif18A inhibitor | Probechem Biochemicals [probechem.com]
- 2. Frontiers | Chromosome alignment and Kif18A action rely on spindle-localized control of Cdk1 activity [frontiersin.org]
- 3. Chromosome alignment and Kif18A action rely on spindle-localized control of Cdk1 activity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Small-molecule inhibition of kinesin KIF18A reveals a mitotic vulnerability enriched in chromosomally unstable cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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